

cupric stearate CAS number and molecular formula

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Compound of Interest

Compound Name: Cupric stearate

Cat. No.: B179279

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An In-Depth Technical Guide to Cupric Stearate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **cupric stearate**, also known as copper(II) stearate, a metal-organic compound with diverse applications in industrial and research settings. This document details its chemical and physical properties, synthesis protocols, and key applications, with a focus on its role as a catalyst.

Core Identification

- CAS Number: 660-60-6[1][2][3][4][5]
- Molecular Formula: C₃₆H₇₀CuO₄[1][5] or Cu(C₁₇H₃₅COO)₂[2]

Physicochemical Properties

Cupric stearate is a salt of copper and stearic acid, classified as a metallic soap.[2] Its properties are summarized in the table below.

Property	Value	References
Molecular Weight	630.48 g/mol	[1][3]
Appearance	Light-blue to blue-green amorphous powder/solid	[1][2][3][6]
Melting Point	~250 °C (482 °F; 523 K)	[2][3][4]
Density	1.10 g/cm ³	[2]
Solubility	Insoluble in water, ethanol, and ether. Soluble in pyridine, dioxane, acetic anhydride, chloroform, and hot benzene or toluene.	[2][3][7]
Synonyms	Copper(II) stearate, Copper distearate, Octadecanoic acid copper(2+) salt	[1][2][6]

Experimental Protocols

Detailed methodologies for the synthesis of **cupric stearate** are crucial for researchers. Below are common laboratory-scale protocols.

Protocol 1: Synthesis via Metathesis Reaction

This is a common method involving a double displacement reaction between a soluble copper salt and a stearate salt.

Materials:

- Copper(II) sulfate (CuSO₄)
- Sodium stearate (C₁₇H₃₅COONa)
- Deionized water

Procedure:

- Prepare an aqueous solution of copper(II) sulfate.
- Prepare a separate aqueous solution of sodium stearate.
- Slowly add the copper(II) sulfate solution to the sodium stearate solution while stirring continuously.
- A precipitate of copper(II) stearate will form immediately, as described by the reaction:
$$\text{CuSO}_4 + 2 \text{C}_{17}\text{H}_{35}\text{COONa} \rightarrow \text{Cu}(\text{C}_{17}\text{H}_{35}\text{COO})_2\downarrow + \text{Na}_2\text{SO}_4$$
[\[2\]](#)
- The precipitate is then collected by filtration.
- Wash the collected solid thoroughly with water to remove any unreacted starting materials and byproducts like sodium sulfate.
- Dry the final product under a vacuum.

Protocol 2: Synthesis for Nanocrystal Applications

This method is adapted for creating **cupric stearate** as a precursor for semiconductor nanocrystals.

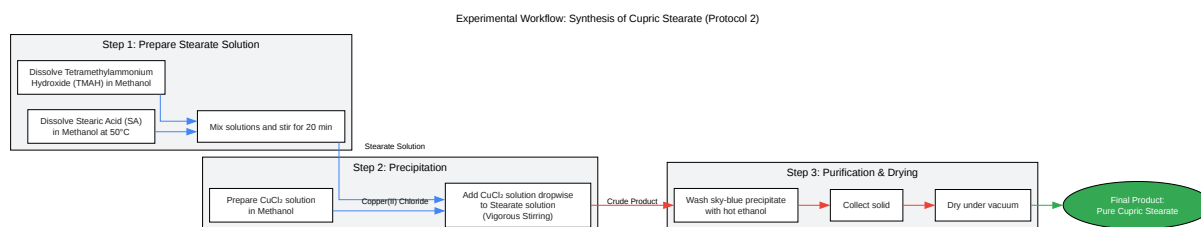
Materials:

- Stearic acid (SA)
- Methanol
- Tetramethylammonium hydroxide (TMAH)
- Copper(II) chloride (CuCl_2)
- Hot ethanol

Procedure:

- Dissolve 10 mmol of stearic acid in 20 ml of methanol in a conical flask. Heat the mixture to 50 °C to obtain a clear solution.[\[8\]](#)

- In a separate container, dissolve 10 mmol of TMAH in methanol.[8]
- Add the TMAH solution dropwise to the stearic acid solution and stir the mixture for 20 minutes to complete the reaction, forming a stearate salt solution.[8]
- Dissolve 5 mmol of CuCl_2 in methanol.[8]
- Add the CuCl_2 solution dropwise to the stearate solution under vigorous stirring. A sky-blue precipitate of copper(II) stearate will form.[8]
- Wash the precipitate thoroughly with hot ethanol.[8]
- Collect the final product and dry it under a vacuum.[8]



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Caption: Workflow for the synthesis of **cupric stearate** for nanocrystal applications.

Applications in Research and Development

Cupric stearate's utility spans several scientific and industrial fields, primarily driven by its catalytic activity.

Catalysis

Cupric stearate is recognized as an effective catalyst in various chemical transformations.

- **Heavy Oil Recovery:** It is used as an oil-soluble catalyst to improve the efficiency of in-situ combustion (ISC) for heavy oil recovery.[9][10] It promotes fuel deposition and combustion at lower temperatures, shifting both low-temperature oxidation (LTO) and high-temperature oxidation (HTO) to more favorable conditions.[10] In the LTO phase, it acts as a homogeneous catalyst, while in the HTO phase, its decomposition product, CuO nanoparticles, serves as a heterogeneous catalyst.[9]
- **Organic Synthesis:** It can be employed as a catalyst or co-catalyst in diverse organic reactions, including the synthesis of tertiary amines, which are important intermediates in pharmaceuticals and agrochemicals.[11]

Material Science

- **Precursor for Nanoparticles:** **Cupric stearate** is used as a precursor for the synthesis of copper organosol and other copper nano/microparticles through thermal decomposition.[12][13]
- **Polymer Additive:** It acts as a stabilizer and lubricant in the processing of PVC and other elastomers.[14]

Other Industrial Uses

- **Antifouling Paints:** It is a key component in antifouling paints and varnish materials to prevent the growth of marine organisms on submerged surfaces.[2][7]
- **Preservative:** It serves as a fungicide and algicide for preserving wood and textiles.[7]

While **cupric stearate** is utilized in biochemical studies, specific interactions with cellular signaling pathways are not well-documented in current literature.[1] Its relevance to drug development is primarily as a catalyst in the synthesis of pharmaceutical intermediates rather than as a direct therapeutic agent.[11][14]

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References

- 1. alfa-chemistry.com [alfa-chemistry.com]
- 2. Copper(II) stearate - Wikipedia [en.wikipedia.org]
- 3. Cupric Stearate [drugfuture.com]
- 4. echemi.com [echemi.com]
- 5. Copper(II) stearate [oakwoodchemical.com]
- 6. Cupric stearate | C₃₆H₇₀CuO₄ | CID 93553 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Cupric stearate | 660-60-6 [chemicalbook.com]
- 8. rsc.org [rsc.org]
- 9. surfactant.alfa-chemistry.com [surfactant.alfa-chemistry.com]
- 10. researchgate.net [researchgate.net]
- 11. nbino.com [nbino.com]
- 12. pubs.acs.org [pubs.acs.org]
- 13. Synthesis of copper nano/microparticles via thermal decomposition and their conversion to copper oxide film - PMC [pmc.ncbi.nlm.nih.gov]
- 14. bocsci.com [bocsci.com]
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